

Application Notes and Protocols for 2,3-Dichlorotoluene

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Compound of Interest

Compound Name: 2,3-Dichlorotoluene

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2,3-Dichlorotoluene** (CAS No. 32768-54-0). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Introduction

2,3-Dichlorotoluene is a colorless, combustible liquid with a toluene-like odor.[1] It is insoluble in water and is used as a reagent in organic synthesis, including in the manufacturing of pharmaceuticals like Lamotrigine and Felodipine.[2][3] Due to its hazardous nature, strict safety protocols must be followed during its handling and storage.

Hazard Identification

2,3-Dichlorotoluene is classified as a hazardous chemical.[4] Key hazards include:

- Flammability: Combustible liquid.[4][5][6] Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[1]
- Health Hazards:
 - Causes skin and serious eye irritation.[4][7]
 - May cause respiratory irritation.[4][7]

- Harmful if inhaled.[5]
- May cause gastrointestinal irritation if ingested.[1]
- The toxicological properties have not been fully investigated, and effects from exposure may be delayed.[1]

Quantitative Data

A summary of the key physical and chemical properties of **2,3-Dichlorotoluene** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₆ Cl ₂	[2]
Molecular Weight	161.03 g/mol	[8]
Appearance	Clear, colorless liquid	[1][4]
Odor	Toluene-like	[1]
Melting Point	6 °C / 42.8 °F	[2][4][8]
Boiling Point	207-208 °C / 404.6-406.4 °F	[2][4][8]
Density	1.228 g/mL at 25 °C	[2][3][8]
Flash Point	83 °C / 181.4 °F	[4]
Water Solubility	Insoluble	[1][2][8]
Vapor Density	5.6	[4]

Experimental Protocols

Proper PPE is mandatory when handling **2,3-Dichlorotoluene** to prevent exposure.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[1][4] A face shield may also be necessary.

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)
[\[4\]](#)
- Respiratory Protection: Use a NIOSH or European Standard EN 149 approved respirator if working in a poorly ventilated area or when there is a risk of inhalation.[\[1\]](#) Follow OSHA respirator regulations in 29 CFR 1910.134.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)
- Use only in a well-ventilated area or outdoors.[\[4\]](#)
- Avoid breathing mist, vapors, or spray.[\[4\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[4\]](#)
- Empty containers may retain product residue and can be dangerous. Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.
[\[1\]](#)
- Store in a tightly closed container.[\[1\]](#)[\[4\]](#)
- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Keep away from sources of ignition.[\[1\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[4\]](#)

Emergency Procedures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[1\]](#)
- In case of skin contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)

- If inhaled: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. Do not use mouth-to-mouth resuscitation.[1]
- If ingested: Get medical aid. Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[1]

In the event of a spill, follow these steps:

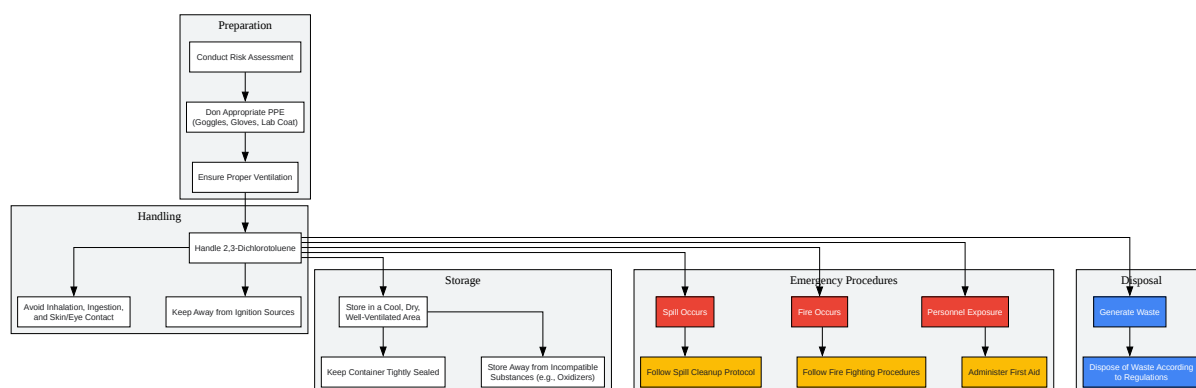
- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition (e.g., open flames, sparks, hot surfaces).[1]
- Contain the Spill: Use a spark-proof tool.[1] Absorb the spill with an inert material such as dry sand, earth, or vermiculite.[1][9] Prevent runoff into storm sewers and ditches.[1]
- Collect and Dispose: Place the absorbed material into a suitable, labeled chemical waste container for disposal.[1][9]
- Decontaminate: Clean the spill area thoroughly.
- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[1] Use water spray to cool fire-exposed containers.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1]
- Hazards: During a fire, irritating and highly toxic gases such as hydrogen chloride and carbon oxides may be generated.[1][4] Containers may explode when heated.[4]

Waste Disposal

Dispose of **2,3-Dichlorotoluene** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[4] Do not allow this chemical to enter the environment.[4] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and ensure complete and accurate classification.[10]

Visualization

The following diagram illustrates the logical workflow for the safe handling and storage of **2,3-Dichlorotoluene**.



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Caption: Workflow for Safe Handling of **2,3-Dichlorotoluene**.

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